

UK-356618 solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: UK 356618

Cat. No.: B1683371

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Application Notes and Protocols for UK-356618

For Researchers, Scientists, and Drug Development Professionals

Introduction

UK-356618 is a potent and highly selective inhibitor of matrix metalloproteinase-3 (MMP-3), also known as stromelysin-1.^{[1][2]} With an IC₅₀ value of 5.9 nM for MMP-3, it demonstrates significant selectivity over other MMPs, making it a valuable tool for research into the pathological roles of MMP-3 in various conditions, including arthritis and cancer.^{[1][2]} These application notes provide detailed information on the solubility of UK-356618 in common laboratory solvents, protocols for its dissolution and storage, and an overview of the signaling pathway it inhibits.

Physicochemical Properties

Property	Value
Molecular Formula	C ₃₄ H ₄₃ N ₃ O ₄
Molecular Weight	557.72 g/mol
CAS Number	230961-08-7

Solubility Data

The solubility of UK-356618 has been determined in various common laboratory solvents. The data is summarized in the table below for easy comparison. It is important to note that solubility can be affected by factors such as temperature, pH, and the purity of the compound and solvent.

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
DMSO (Dimethyl Sulfoxide)	≥ 10 mM	≥ 5.58 mg/mL	A stock solution of 40 mg/mL has been used for in vivo formulations.[3] Commercially available as a 10 mM solution.[4]
Ethanol	Insoluble	Insoluble	Data not explicitly found in searches, but generally, compounds of this nature have low solubility in ethanol alone.
PBS (Phosphate-Buffered Saline)	Insoluble	Insoluble	UK-356618 is not soluble in aqueous buffers like PBS. For aqueous-based assays, it is recommended to first dissolve the compound in DMSO and then dilute it into the aqueous buffer.

Note: For most in vitro cell-based assays, it is crucial to keep the final concentration of DMSO low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of UK-356618 in DMSO.

Materials:

- UK-356618 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

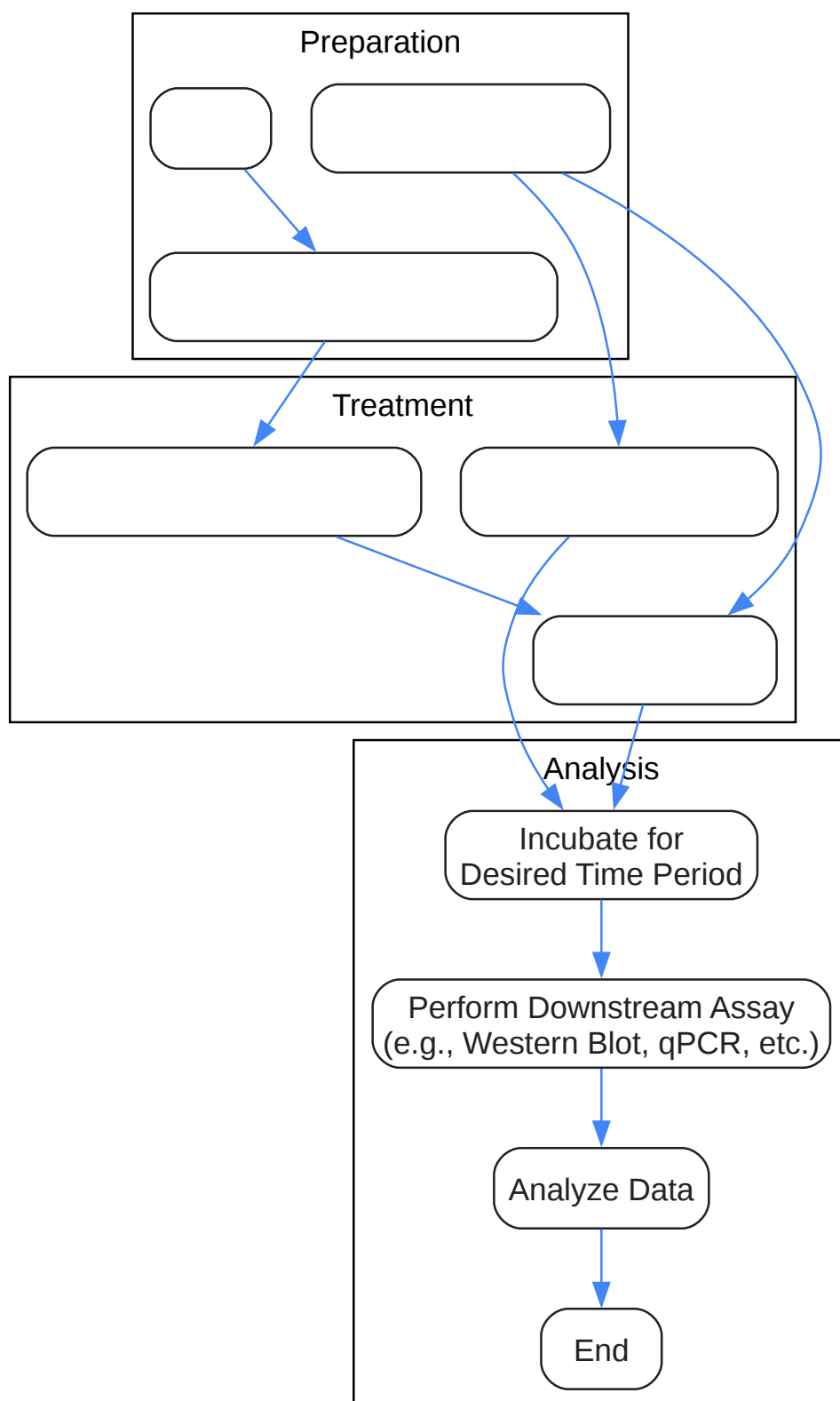
- **Weighing the Compound:** Carefully weigh out 1 mg of UK-356618 powder using an analytical balance and place it into a sterile microcentrifuge tube. To minimize handling of small powder quantities, it is advisable to use a larger mass if larger volumes of stock solution are required.
- **Calculating the Solvent Volume:** To prepare a 10 mM stock solution from 1 mg of UK-356618 (MW = 557.72 g/mol), the required volume of DMSO can be calculated as follows:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 557.72 \text{ g/mol}) / (0.010 \text{ mol/L}) * 1,000,000 \mu\text{L/L} \approx 179.3 \mu\text{L}$
- **Dissolving the Compound:** Add the calculated volume (179.3 μL) of anhydrous DMSO to the microcentrifuge tube containing the UK-356618 powder.
- **Ensuring Complete Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) for a few

minutes can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.

- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

Experimental Workflow for a Cell-Based Assay

This workflow outlines the general steps for using the UK-356618 stock solution in a typical cell-based experiment.

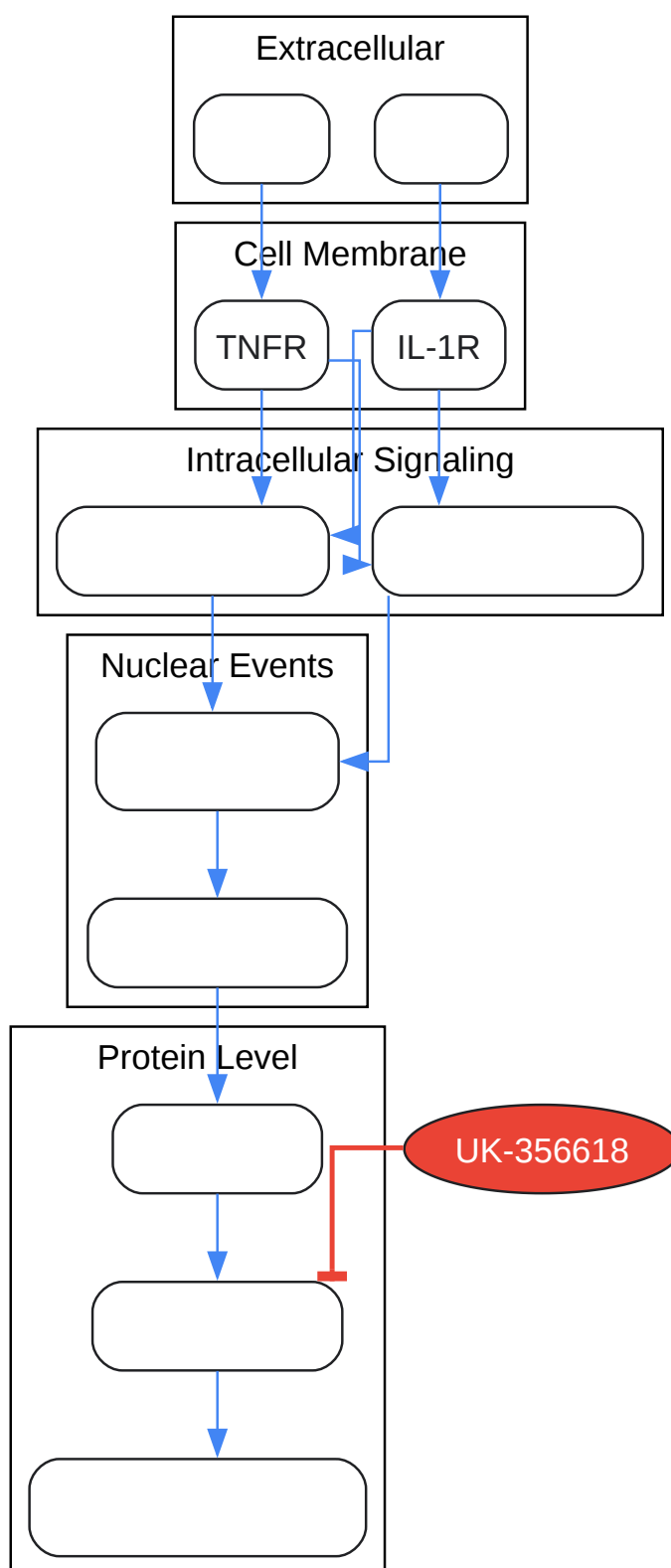


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A typical workflow for utilizing UK-356618 in cell-based experiments.

Mechanism of Action and Signaling Pathway

UK-356618 exerts its inhibitory effect by targeting the catalytic domain of MMP-3. MMP-3 is a key enzyme involved in the degradation of extracellular matrix (ECM) components and the activation of other pro-MMPs. The expression of MMP-3 is upregulated by pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-1beta (IL-1 β). These cytokines activate intracellular signaling cascades, primarily the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways, which in turn promote the transcription of the MMP-3 gene. By inhibiting MMP-3, UK-356618 blocks the downstream effects of these inflammatory pathways on tissue remodeling.



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Signaling pathway showing the induction of MMP-3 and the point of inhibition by UK-356618.

Stability and Storage

Proper storage of UK-356618 and its solutions is critical to maintain its activity.

- Solid Form: The solid powder form of UK-356618 should be stored at -20°C.
- DMSO Stock Solutions: As mentioned, aliquots of the DMSO stock solution should be stored at -20°C for up to one month or at -80°C for up to six months.[4] It is recommended to avoid repeated freeze-thaw cycles. Solutions are unstable and should be prepared fresh when possible.[1]

Conclusion

UK-356618 is a potent and selective inhibitor of MMP-3, making it an indispensable tool for studying the roles of this enzyme in health and disease. This document provides essential information on its solubility, protocols for its use, and its mechanism of action to aid researchers in their experimental design and execution. Adherence to the provided protocols for dissolution and storage will ensure the integrity and activity of the compound.

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